

An In-Depth Technical Guide to the Safe Handling of 2-(Benzyloxy)ethanol

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Compound of Interest

Compound Name: 2-[[2-(Benzyloxy)benzyl]amino]ethanol

Cat. No.: B262553

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Disclaimer: The following guide is based on the available Safety Data Sheet (SDS) and technical information for 2-(Benzyloxy)ethanol (CAS No. 622-08-2). The user's original request was for "2-benzyloxybenzylamino ethanol," for which a specific SDS could not be located. While these compounds share structural similarities, their toxicological and reactivity profiles may differ. This document should be used as a reference for potential hazards and safe handling practices, but it is imperative to consult the specific SDS provided by the supplier for the exact compound in use.

Introduction

As a Senior Application Scientist, this guide is intended to provide researchers, scientists, and drug development professionals with a comprehensive understanding of the safety profile and handling requirements for 2-(Benzyloxy)ethanol. This compound, also known as Benzyl Cellosolve or Ethylene Glycol Monobenzyl Ether, is utilized in various research and industrial applications, including as a solvent, a reagent in organic synthesis, and an intermediate in the development of pharmaceuticals and cosmetics.^{[1][2]} A thorough understanding of its properties is crucial for ensuring laboratory safety and experimental integrity.

This guide moves beyond a simple recitation of SDS sections to provide a deeper, more causal understanding of the "why" behind the safety protocols. By integrating technical data with practical, field-proven insights, this document aims to empower researchers to work with this chemical safely and effectively.

Hazard Identification and Risk Assessment

2-(Benzyloxy)ethanol is classified as a hazardous chemical and requires careful handling.^[1] The primary hazards are summarized below, providing a foundation for the subsequent handling protocols.

GHS Classification and Hazard Statements

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	^[3] ^[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	^[3] ^[4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	^[3] ^[4]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	^[3] ^[4]

The "Warning" signal word is associated with these classifications.^[1] These classifications are derived from toxicological data and indicate that the substance can cause significant harm upon exposure through common laboratory routes. The oral toxicity is a key concern, while skin and eye irritation necessitate stringent use of personal protective equipment (PPE).^[3]

Physicochemical Properties and Their Safety Implications

Understanding the physical and chemical properties of a substance is fundamental to anticipating its behavior and implementing appropriate safety measures.

Property	Value	Safety Implication	Source
Appearance	Colorless liquid with a faint, rose-like odor	The mild odor may not provide an adequate warning of hazardous concentrations.	[4]
Molecular Formula	C9H12O2	-	[2]
Molecular Weight	152.19 g/mol	-	[2]
Boiling Point	256 °C (492.8 °F)	High boiling point suggests low volatility at room temperature, but heating will increase vapor concentration.	[4]
Flash Point	110 °C (230 °F) - closed cup	Classified as a combustible liquid. Must be kept away from open flames and high-heat sources.	[5]
Density	1.071 g/mL at 25 °C	Denser than water.	[2]
Solubility	Soluble in water, alcohol, and ether	Spills can be cleaned with water, but this also means it can easily contaminate aqueous environments.	[4]
Vapor Density	5.25 (Air = 1)	Vapors are much heavier than air and can accumulate in low-lying areas, creating a potential inhalation hazard.	[4]

Exposure Control and Personal Protection: A Self-Validating System

The core of safe chemical handling lies in a multi-layered approach to exposure control. This system should be self-validating, meaning that each layer of protection is designed to back up the others.

Engineering Controls

Engineering controls are the first and most effective line of defense as they physically isolate the hazard from the user.

- **Ventilation:** All work with 2-(Benzyloxy)ethanol should be conducted in a well-ventilated area.
[1] A certified chemical fume hood is required when heating the substance or when there is a potential for aerosol generation. The high vapor density of this compound underscores the importance of local exhaust ventilation to prevent the accumulation of vapors in the breathing zone and at floor level.[4]
- **Safety Equipment:** Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[1] This is not a mere compliance checkbox; the corrosive nature of many chemicals means that immediate drenching is critical to minimizing tissue damage.

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

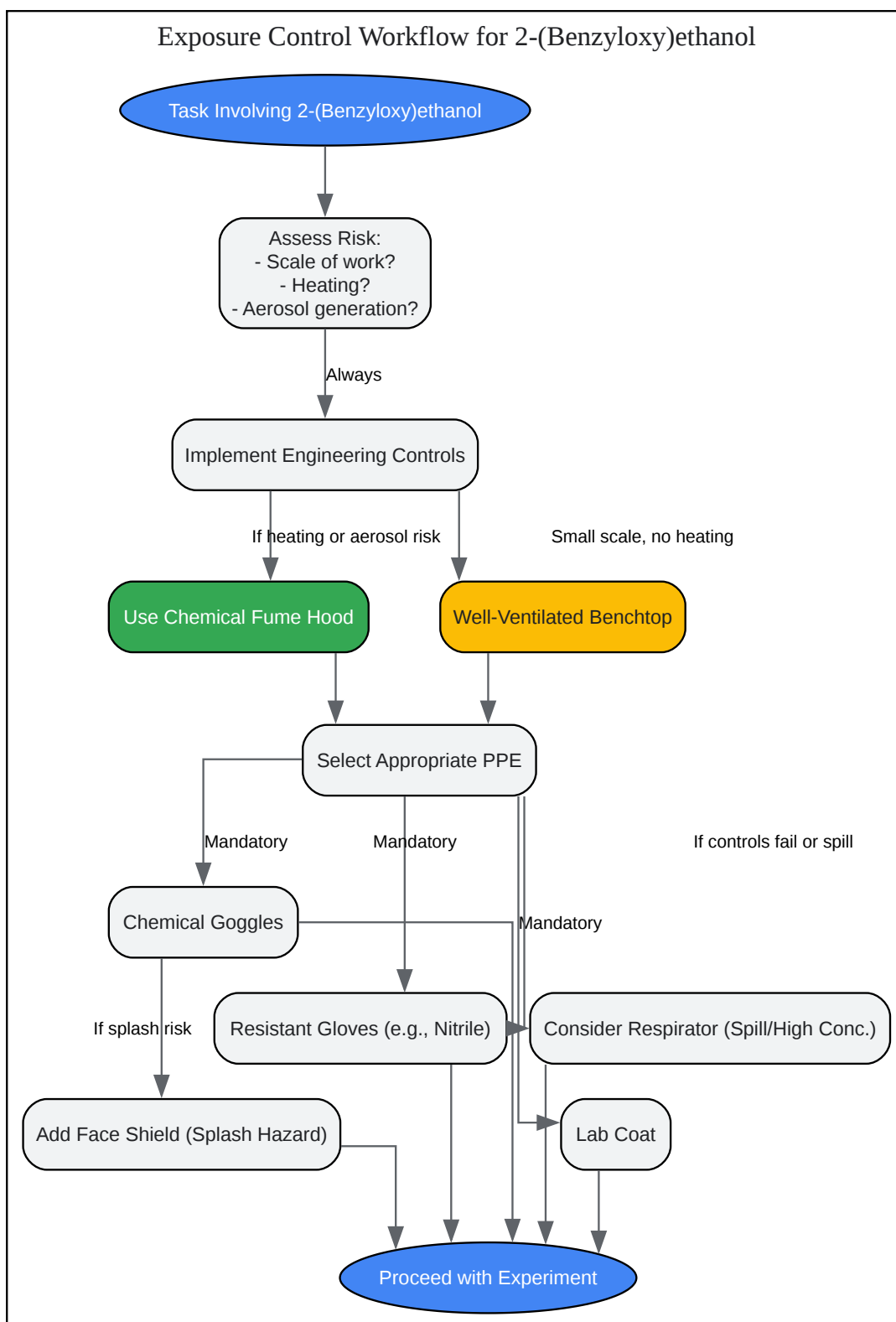
- **Eye and Face Protection:** Chemical safety goggles are mandatory.[1] If there is a splash hazard, a face shield should be worn in addition to goggles. Standard safety glasses do not provide adequate protection from splashes.
- **Skin Protection:**
 - **Gloves:** Wear suitable chemical-resistant gloves tested according to EN 374.[3] Nitrile gloves are a common choice, but it is crucial to check the manufacturer's glove

compatibility data for breakthrough time and permeation rate for 2-(Benzyloxy)ethanol.

Always inspect gloves for tears or pinholes before use.

- Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned.
- Respiratory Protection: Not typically required for small-scale use in a properly functioning fume hood.[3] However, if engineering controls are insufficient or in the event of a large spill, a respirator with an appropriate organic vapor cartridge (e.g., type ABEK (EN14387)) may be necessary.[5]

The following diagram illustrates the logical flow of selecting appropriate controls.



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Caption: Workflow for selecting exposure controls.

Safe Handling, Storage, and Disposal Protocols

Adherence to strict protocols for handling, storage, and disposal is essential for maintaining a safe laboratory environment.

Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all engineering controls are operational and all necessary PPE is donned correctly. Confirm the location of the nearest eyewash station and safety shower.
- **Dispensing:** Dispense the chemical in a fume hood, avoiding splashing. Keep containers closed when not in use to minimize vapor release.
- **Heating:** If heating is required, use a controlled heating source like a heating mantle or a sand bath. Avoid open flames.^[5]
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly with soap and water.^[1] Decontaminate the work area.
- **Hygiene:** Do not eat, drink, or smoke in areas where chemicals are handled.^[3]

Storage Requirements

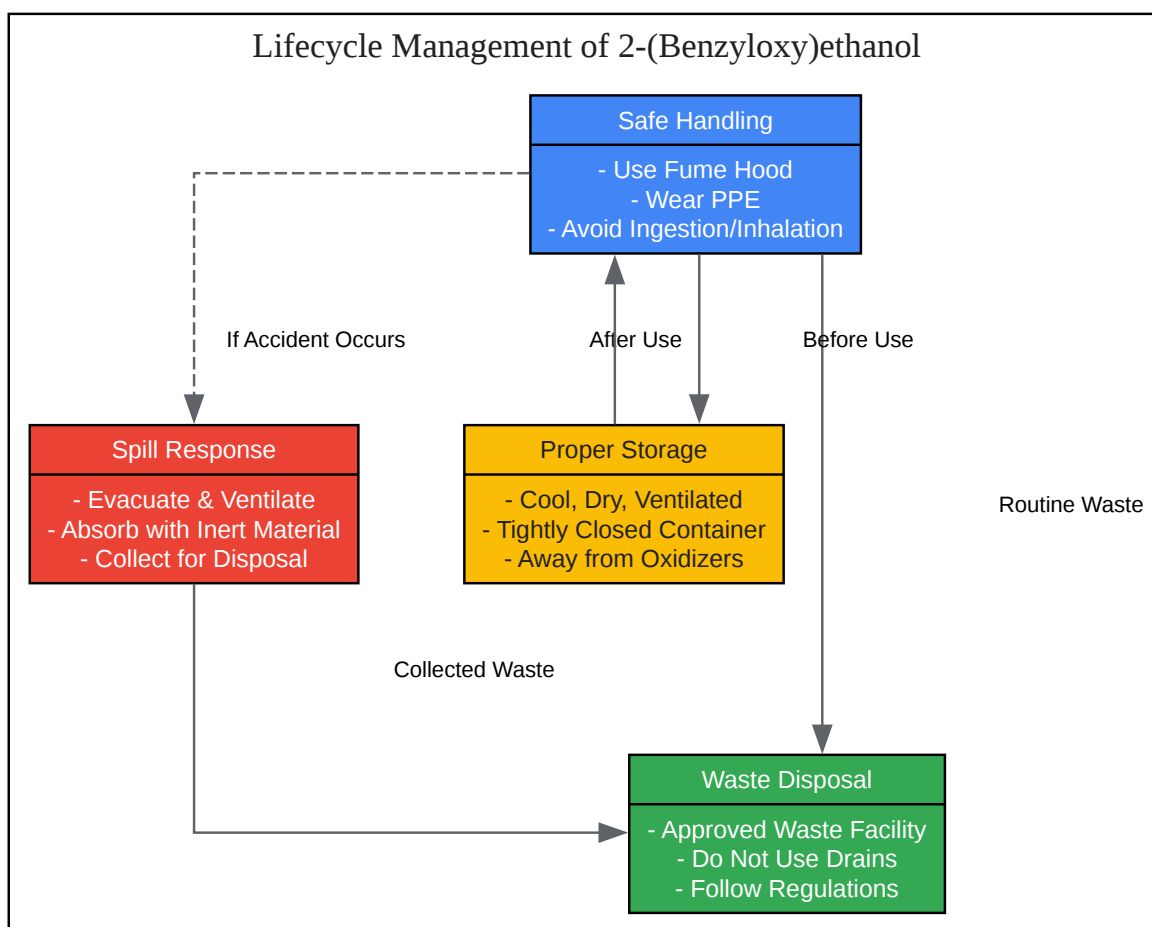
- **Location:** Store in a dry, cool, and well-ventilated place.^[1] Keep the container tightly closed to prevent leakage and contamination.
- **Incompatibilities:** Store away from strong oxidizing agents.^[1] Incompatible materials can react violently, leading to fire or the release of toxic gases.
- **Container:** Keep in the original, properly labeled container.

Accidental Release and Disposal Measures

- **Spill Response:**
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.

- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Do not allow the chemical to enter drains or waterways.[3]
- Waste Disposal: Dispose of waste chemical and contaminated materials through an approved waste disposal facility.[1] Do not dispose of it down the drain. Follow all local, state, and federal regulations for hazardous waste disposal.

The following diagram illustrates the key relationships in safe chemical management.



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Caption: Chemical lifecycle and safety protocols.

First-Aid and Emergency Procedures

In the event of an exposure, immediate and appropriate first aid is critical.

Exposure Route	First-Aid Measures	Source
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.	[1]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	[1][3]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[1]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1]

- Specific Hazards: The substance is combustible.[5] Hazardous combustion products include carbon monoxide and carbon dioxide.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Conclusion

This guide provides a detailed framework for the safe handling of 2-(Benzyloxy)ethanol, grounded in an understanding of its chemical properties and associated hazards. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and adhering to strict handling and disposal protocols, researchers can mitigate the risks associated with this compound. The ultimate responsibility for safety lies with the individual user, who must combine the information in this guide and the official SDS with a vigilant and proactive approach to laboratory safety.

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